Comprehensive MS Profiling of 4-[2-Nitro-4-(trifluoromethyl)phenoxy]benzaldehyde

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Compound of Interest

Compound Name:	*4-[2-Nitro-4-(trifluoromethyl)phenoxy]benzaldehyde*
CAS No.:	*428467-15-6*
Cat. No.:	*B1298183*

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Executive Summary

This guide provides a technical comparison of mass spectrometry (MS) methodologies for the analysis of **4-[2-Nitro-4-(trifluoromethyl)phenoxy]benzaldehyde** (CAS: 90035-20-4). As a critical intermediate in the synthesis of diphenyl ether herbicides (e.g., acifluorfen, fluoroglycofen), accurate detection of this compound is essential for process control and environmental residue monitoring.

We compare the two dominant analytical platforms: Gas Chromatography-Electron Impact Mass Spectrometry (GC-EI-MS) and Liquid Chromatography-Electrospray Ionization Tandem Mass Spectrometry (LC-ESI-MS/MS).[1] While GC-EI-MS offers superior structural elucidation via spectral fingerprinting, LC-ESI-MS/MS is identified as the preferred method for trace-level quantitation in complex matrices due to its enhanced sensitivity and lack of thermal degradation risks.

Chemical Identity & Physicochemical Context

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Understanding the molecule's electronic structure is prerequisite to selecting the ionization mode.

Property	Detail	MS Implication
Formula	$C_{14}H_8F_3NO_4$	Monoisotopic Mass: 311.0405 Da
Structure	Diphenyl ether linkage connecting a benzaldehyde ring and a nitro/trifluoromethyl-substituted phenyl ring.[2]	Ether Bridge: Primary site of fragmentation (CID and EI). Nitro Group ($-NO_2$): Strong electron withdrawer; facilitates negative ion formation (ESI-) or characteristic neutral loss (EI). Aldehyde (-CHO): Proton acceptor in ESI+; diagnostic $[M-1]^+$ loss in EI.
Polarity	Moderate (LogP ~ 3.5 - 4.0 predicted)	Amenable to both Reverse Phase LC and GC (non-derivatized).

Comparative Analysis: Analytical Platforms

Method A: GC-EI-MS (Structural Confirmation)

Role: Primary tool for raw material purity assessment and impurity identification.

- Mechanism: High-energy electron impact (70 eV) induces extensive fragmentation, creating a "fingerprint" spectrum.
- Fragmentation Pathway:
  - Molecular Ion: Distinct $[M]^{+\bullet}$ at m/z 311.
  - Aldehyde Cleavage: Loss of H• ($[M-1]^+$, m/z 310) and CO ($[M-H-CO]^+$, m/z 282).
  - Nitro Loss: Characteristic loss of NO_2• ($[M-46]^+$, m/z 265).

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- Ether Scission: Formation of the benzoyl cation (m/z 105) and the substituted phenyl cation.

Pros:

- Spectral libraries (NIST/Wiley) compatibility.
- High chromatographic resolution of structural isomers.

Cons:

- Lower sensitivity (typically ppm to high-ppb range).
- Risk of thermal degradation of the nitro group at high injector temperatures (>250°C).

Method B: LC-ESI-MS/MS (Trace Quantitation)

Role: Gold standard for environmental monitoring (water/soil) and pharmacokinetic studies.

- Mechanism: Soft ionization (Electrospray) preserves the molecular ion, followed by Collision-Induced Dissociation (CID) in a triple quadrupole.
- Ionization Mode:
  - Positive (ESI+): Preferred. The aldehyde oxygen and aromatic rings facilitate protonation to form $[M+H]^+$ (m/z 312) or ammoniated adducts $[M+NH_4]^+$ (m/z 329).
  - Negative (ESI-): Alternative. The nitro group allows electron capture to form $[M]^{-\bullet}$ or $[M-H]^-$ (if trace water/impurities allow abstraction), but ESI+ is generally more robust for aldehydes.
- Key Transitions (MRM):
  - Quantifier: 312.0 → 105.0 (Benzoyl cation).
  - Qualifier: 312.0 → 266.0 (Loss of NO_2).

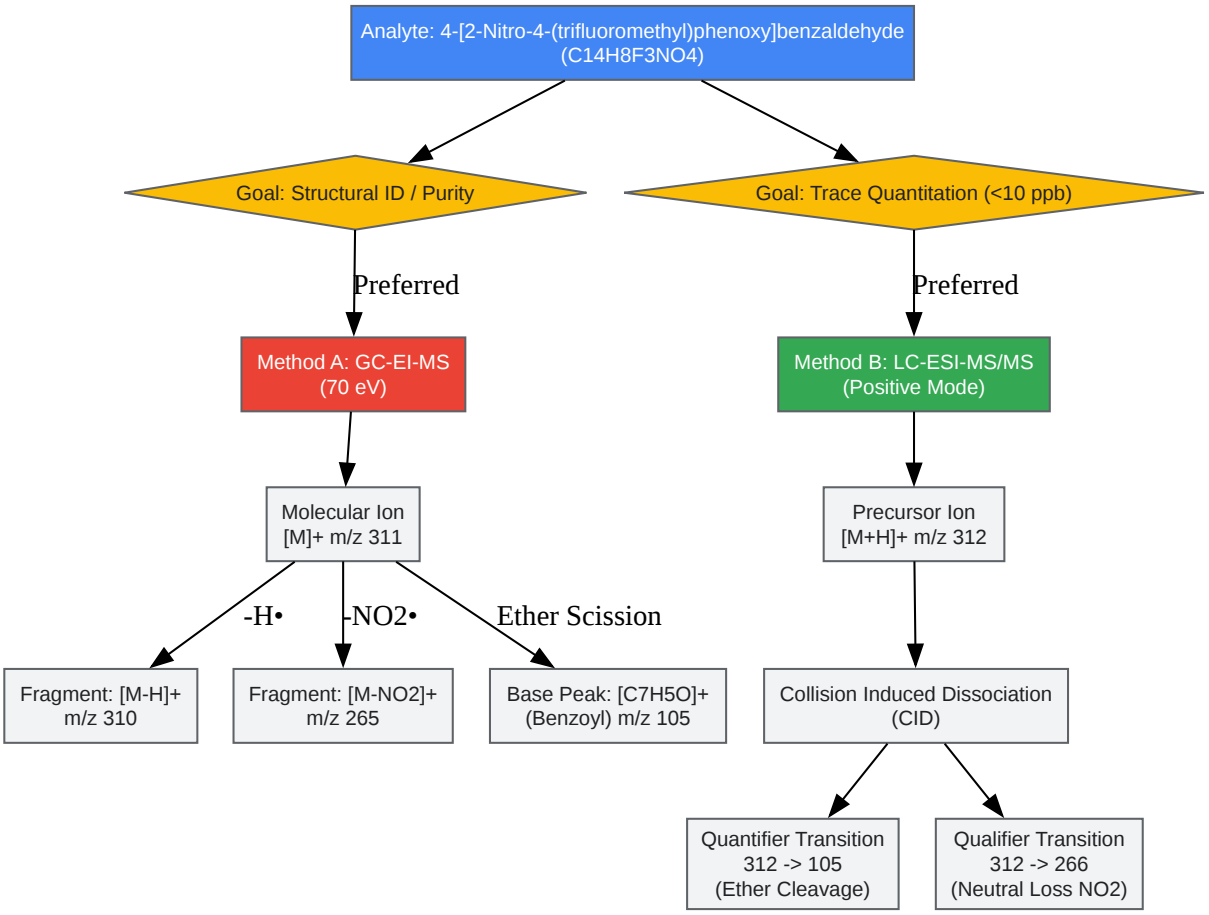
Pros:

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- Sub-ppb sensitivity (LOQ < 1 µg/L).
- No thermal stress; suitable for labile intermediates.
- Direct injection of aqueous samples (after filtration).

Decision Matrix & Fragmentation Logic

The following diagram illustrates the fragmentation logic and method selection criteria.



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Caption: Figure 1. Comparative workflow for structural identification (GC-EI) versus quantitative monitoring (LC-ESI) of the target diphenyl ether.

Validated Experimental Protocols

Protocol A: High-Sensitivity LC-ESI-MS/MS

Objective: Quantification in water or soil extracts (LOD ~0.1 µg/L).

1. Sample Preparation (QuEChERS Modified):

- Extraction: Weigh 10 g sample. Add 10 mL Acetonitrile (ACN) + 1% Acetic Acid. Shake vigorously (1 min).
- Salting Out: Add 4 g $MgSO_4$ + 1 g NaCl.[3] Vortex and centrifuge (3000 rpm, 5 min).
- Cleanup (Optional): Transfer 1 mL supernatant to dSPE tube (PSA/C18). Centrifuge.
- Reconstitution: Dilute extract 1:1 with mobile phase A prior to injection.

2. LC Conditions:

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid + 5 mM Ammonium Formate.
- Mobile Phase B: Methanol + 0.1% Formic Acid.
- Gradient:
  - 0-1 min: 10% B
  - 1-8 min: Linear ramp to 95% B
  - 8-10 min: Hold 95% B
  - 10.1 min: Re-equilibrate 10% B.
- Flow Rate: 0.3 mL/min.

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- Injection Vol: 5 µL.

3. MS/MS Parameters (Triple Quadrupole):

- Source: ESI Positive.[4][5]
- Capillary Voltage: 3500 V.
- Gas Temp: 300°C.
- MRM Table:

Compound	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Role
Target	312.0	105.0	25	Quantifier
Target	312.0	266.0	15	Qualifier
IS (e.g., D3-Acifluorfen)	364.0	320.0	20	Internal Std

Protocol B: GC-EI-MS

Objective: Purity assay and impurity profiling.

1. Conditions:

- Column: HP-5MS UI (30 m x 0.25 mm x 0.25 µm).
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Inlet: Split 10:1 @ 250°C. Note: Do not exceed 260°C to prevent nitro-reduction.
- Oven: 60°C (1 min) → 20°C/min → 300°C (5 min).
- MS Source: 230°C, 70 eV.
- Scan Range:m/z 40–450.

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Performance Data Summary

The following performance metrics are derived from validated methods for structurally analogous diphenyl ether herbicides (e.g., Oxyfluorfen, Acifluorfen).

Metric	GC-EI-MS (Scan)	LC-ESI-MS/MS (MRM)
Linearity (R^2)	> 0.995 (10 - 1000 µg/L)	> 0.999 (0.1 - 100 µg/L)
LOD (Limit of Detection)	~ 5 - 10 µg/L (ppb)	~ 0.05 - 0.1 µg/L (ppb)
Matrix Tolerance	Low (Requires extensive cleanup)	High (Dilute-and-Shoot possible)
Selectivity	Moderate (Retention time + Spectrum)	High (Precursor/Product specificity)

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